

Technical Support Center: Mitigating Aerosol Formation During Oleum Handling

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Compound of Interest

Compound Name: Oleum

Cat. No.: B3057394

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address the critical issue of aerosol formation during the handling of **oleum** (fuming sulfuric acid). Adherence to these guidelines is essential for ensuring laboratory safety and experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What is **oleum**, and why does it fume?

A1: **Oleum** is a solution of sulfur trioxide (SO_3) dissolved in 100% sulfuric acid (H_2SO_4)^{[1][2]}. It is also known as fuming sulfuric acid. The "fuming" or aerosol formation is due to the high vapor pressure of the dissolved sulfur trioxide gas^[3]. When **oleum** is exposed to air, the SO_3 gas escapes and reacts with atmospheric moisture to form a fine mist of sulfuric acid droplets, which is visible as a dense white cloud^{[1][2]}.

Q2: What are the primary hazards associated with **oleum** aerosol?

A2: The aerosol, composed of fine sulfuric acid droplets, is highly corrosive and poses a severe inhalation hazard. Inhaling this mist can cause severe irritation to the nose, throat, and lungs, leading to coughing, chest pain, and potentially fluid in the lungs (pulmonary edema), which can be fatal. The effects of inhalation may be delayed^[4]. Direct contact with the skin and eyes will cause severe chemical burns^[5].

Q3: What immediate actions should be taken in case of accidental exposure to **oleum** aerosol?

A3:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention[5].
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15-20 minutes. Remove contaminated clothing while continuing to flush. Seek immediate medical attention[6].
- Eye Contact: Immediately flush the eyes with a gentle, steady stream of water for at least 30 minutes, holding the eyelids open to ensure the entire surface is rinsed. Seek immediate medical attention, preferably from an ophthalmologist[2].

Q4: What are the key engineering controls to minimize exposure to **oleum** aerosols in a laboratory setting?

A4:

- Fume Hood: All handling of **oleum** must be conducted in a properly functioning chemical fume hood with good airflow[1].
- Ventilation: Ensure the laboratory is well-ventilated to prevent the accumulation of any escaped fumes[1].
- Inert Atmosphere: When possible, handle **oleum** under an inert atmosphere (e.g., nitrogen or argon) with a very low dew point (less than -40°F) to prevent the reaction of SO₃ with moisture[2].
- Scrubbers or Demisters: For larger scale operations or frequent use, consider installing a dedicated scrubber or demister system to capture and neutralize **oleum** fumes[1].

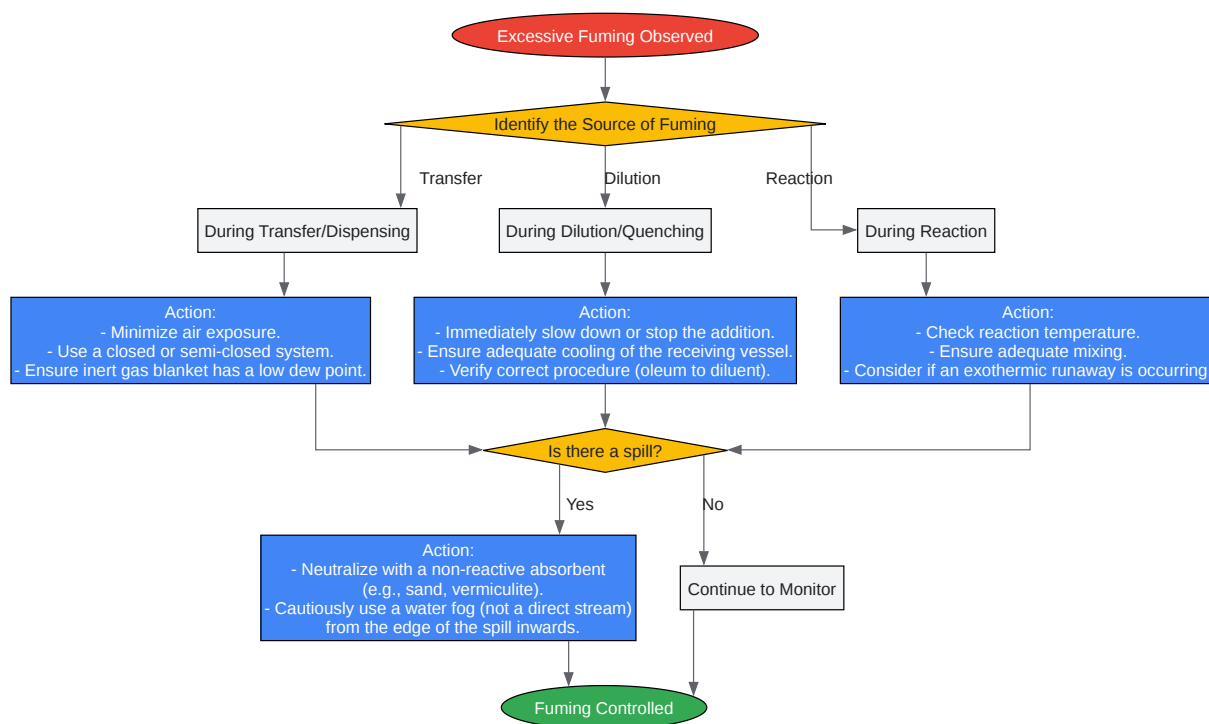
Troubleshooting Guide: Excessive Aerosol Formation

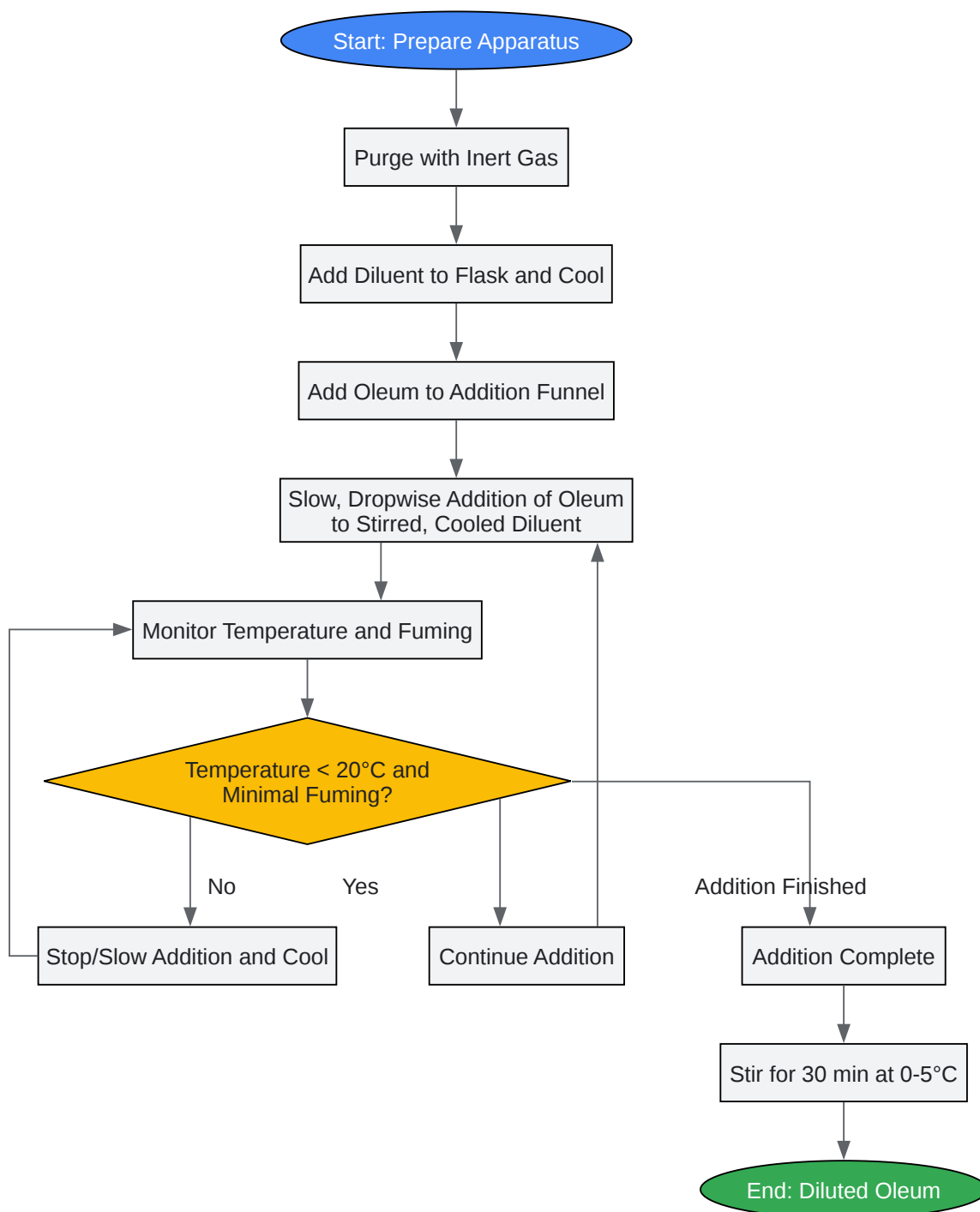
Problem: Uncontrolled or excessive fuming is observed during an experiment involving **oleum**.

Immediate Actions:

- Ensure your personal protective equipment (PPE) is correctly worn, including a full-face respirator.
- If the fuming is vigorous and cannot be contained within the fume hood, evacuate the immediate area and follow your facility's emergency response plan.
- If the fuming is manageable, proceed with the troubleshooting steps below within the fume hood.

Troubleshooting Workflow:





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